

Personal protective equipment for handling **cis-KIN-8194**

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Compound of Interest

Compound Name: *cis-KIN-8194*

Cat. No.: *B8773705*

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Essential Safety and Handling Guide for **cis-KIN-8194**

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **cis-KIN-8194**. As a potent, dual inhibitor of Hematopoietic Cell Kinase (HCK) and Bruton's Tyrosine Kinase (BTK), this compound requires stringent handling procedures to ensure personnel safety and experimental integrity.^{[1][2][3]} Adherence to these guidelines is crucial to minimize exposure risk.

Disclaimer: A specific Safety Data Sheet (SDS) for **cis-KIN-8194** is not publicly available. The following recommendations are based on best practices for handling potent, hazardous kinase inhibitors and should be supplemented by a thorough risk assessment by the user's institution.

^{[4][5]}

Hazard Identification and Personal Protective Equipment (PPE)

The primary routes of exposure to compounds like **cis-KIN-8194** are inhalation of powder, dermal contact, and accidental ingestion.^[4] Therefore, a comprehensive PPE protocol is mandatory.

Table 1: Required Personal Protective Equipment (PPE) for Handling **cis-KIN-8194**

PPE Category	Item	Specifications	Rationale
Hand Protection	Double Nitrile Gloves	Chemotherapy-grade, powder-free. The outer glove cuff should extend over the gown sleeve. [4]	Prevents skin absorption. Double gloving provides an extra layer of protection, and the outer glove can be immediately removed if contaminated. [4]
Body Protection	Disposable Gown	Solid-front, back-closing, long-sleeved gown made of low-permeability fabric (e.g., polyethylene-coated). [4]	Protects skin and clothing from contamination. Must be discarded as hazardous waste after use or if contaminated. [4]
Eye & Face Protection	Safety Goggles & Face Shield	ANSI Z87.1-compliant safety goggles. A full face shield should be worn over goggles when handling the powder or solutions. [4]	Protects against splashes and aerosolized particles from entering the eyes or face. [4]
Respiratory Protection	N95 Respirator (or higher)	NIOSH-approved N95 or higher-rated respirator. [4]	Required when handling the solid compound outside of a certified containment system (e.g., chemical fume hood, biological safety cabinet) to prevent inhalation. [4]

Foot & Hair Protection	Shoe & Hair Covers	Disposable, non-slip shoe covers and a hair bonnet.[4]	Prevents the spread of contamination outside of the designated work area. [4]
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Operational and Disposal Plans

Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **cis-KIN-8194** and ensuring laboratory safety.

- Engineering Controls: All work with the solid compound or concentrated solutions should be conducted in a certified chemical fume hood or a biological safety cabinet to minimize inhalation exposure.[6]
- Storage: Keep the container tightly sealed and store it in a cool, well-ventilated area.[6][7] For long-term stability, consult the manufacturer's recommendations, which often suggest storage at -20°C for powder and -80°C for solutions in DMSO.[6]
- General Practices: Avoid contact with skin and eyes.[6][7] Prevent the formation of dust and aerosols.[6] Do not eat, drink, or smoke in the handling area.

Spill Management

In the event of a spill, a clear and immediate response is necessary to contain the area and prevent exposure.

- Evacuate and Secure: Immediately alert others in the area and evacuate. Restrict access to the contaminated zone.
- Don Appropriate PPE: Before cleaning, don all the PPE listed in Table 1.
- Contain the Spill: For liquid spills, cover with an absorbent material (e.g., chemotherapy spill pads or vermiculite). For solid spills, gently cover with a damp paper towel to avoid raising dust.

- **Clean the Area:** Carefully collect all contaminated materials using appropriate tools (e.g., forceps, dustpan). Clean the spill area with a suitable deactivating agent (if known) or soap and water, followed by a rinse.
- **Dispose of Waste:** All materials used for cleanup must be disposed of as hazardous waste.

Disposal Plan

All materials that come into contact with **cis-KIN-8194** are considered hazardous waste and must be disposed of according to institutional and local regulations.

Table 2: Disposal Guidelines for **cis-KIN-8194** Contaminated Waste

Waste Type	Examples	Disposal Container	Final Disposal Method
Solid Hazardous Waste	Gloves, gown, shoe covers, absorbent liners, weigh boats, pipette tips, empty vials. [4]	Designated, sealed, and labeled hazardous waste container (e.g., yellow chemotherapy waste bin). [4]	High-temperature incineration by a certified hazardous waste management company. [4]
Liquid Hazardous Waste	Unused or expired stock solutions, contaminated solvents. [4]	Labeled, leak-proof hazardous liquid waste container. [4] DO NOT pour down the drain.	Incineration by a certified hazardous waste management company. [4]
Sharps Hazardous Waste	Needles and syringes used for in vivo studies. [4]	Puncture-proof, labeled sharps container designated for hazardous waste. [4]	Autoclaving followed by incineration or as per institutional protocol for hazardous sharps. [4]

Experimental Protocols and Data

Quantitative Data Summary

KIN-8194 is a highly potent dual inhibitor of HCK and BTK.[8]

Table 3: In Vitro Inhibitory Activity of KIN-8194

Target Kinase	IC ₅₀ Value (nM)	Reference
HCK	<0.495	[8]
BTK	0.915	[8]

General Protocol: Preparation of a Stock Solution

This protocol outlines a general procedure for preparing a stock solution of **cis-KIN-8194**. All steps must be performed in a chemical fume hood while wearing the appropriate PPE.

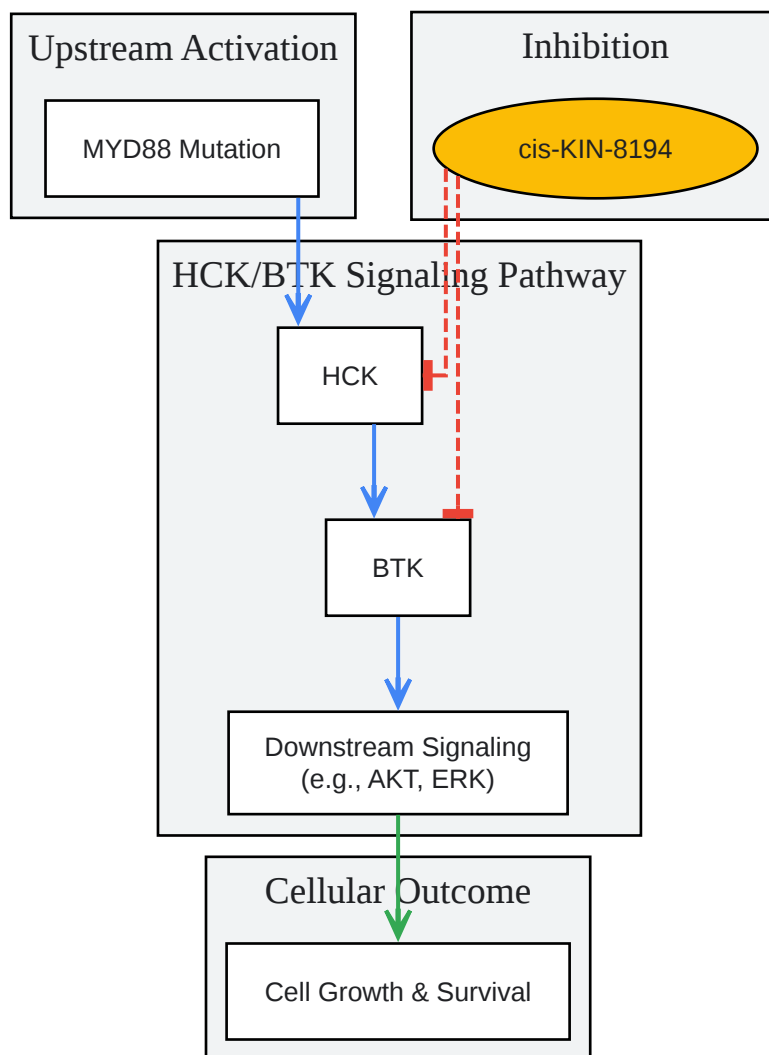
- **Pre-Weighing Preparation:** Place all necessary equipment (e.g., analytical balance, weigh paper, spatula, microcentrifuge tubes, solvent) inside the chemical fume hood.
- **Tare the Balance:** Tare the analytical balance with the weigh paper.
- **Weigh the Compound:** Carefully weigh the desired amount of **cis-KIN-8194** powder.
- **Transfer to Vial:** Transfer the powder to an appropriately labeled vial.
- **Add Solvent:** Add the required volume of solvent (e.g., DMSO) to the vial to achieve the desired stock concentration.
- **Dissolve:** Cap the vial securely and vortex until the compound is fully dissolved. Gentle warming or sonication may be required.
- **Storage:** Store the stock solution at the recommended temperature (typically -80°C) in a clearly labeled, sealed container.

Visualizations

Signaling Pathway Inhibition

cis-KIN-8194 is a dual inhibitor of HCK and BTK, which are key kinases in pro-survival signaling pathways in certain B-cell malignancies.[3][9] Activating mutations in MYD88 can lead

to HCK-mediated activation of BTK, promoting malignant cell growth.[3] KIN-8194 blocks this signaling cascade.[8][9]

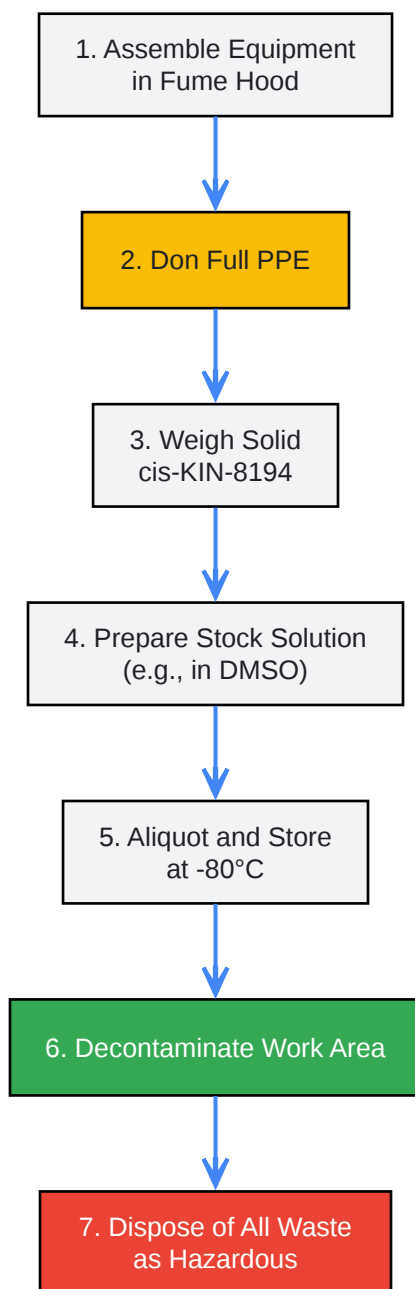


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Caption: Inhibition of the HCK/BTK signaling pathway by **cis-KIN-8194**.

Experimental Workflow

The following diagram illustrates a logical workflow for the safe handling and preparation of **cis-KIN-8194** stock solutions.



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Caption: Workflow for safe handling and stock solution preparation.

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